

An In-depth Technical Guide to Irgacure 754: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Irgacure 754

Cat. No.: B1510731

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Introduction

Irgacure 754 is a highly efficient, liquid photoinitiator utilized extensively in UV (ultraviolet) curing applications.[1] Developed by Ciba Specialty Chemicals, it plays a critical role in initiating the polymerization of monomers and oligomers upon exposure to UV light.[1] This process is fundamental to the rapid curing of materials such as coatings, inks, adhesives, and in 3D printing technologies.[1][2] Marketed by IGM Resins as Omnirad 754, this photoinitiator is particularly valued for its balance of low residual odor, low emission after curing, and high polymerization efficiency, along with minimal yellowing. This technical guide provides a comprehensive overview of the chemical and physical properties of **Irgacure 754**, its molecular structure, and the experimental protocols for its characterization.

Chemical Structure and Identification

Irgacure 754 is chemically identified as 2-[2-(2-oxo-2-phenylacetyl)oxyethoxy]ethyl 2-oxo-2-phenylacetate.[1][3] It is also described as a mixture of Oxy-phenyl-acetic acid 2-[2-oxo-2-phenyl-acetoxy-ethoxy]- ethyl ester and Oxy-phenyl-acetic acid 2-[2-hydroxy-ethoxy]-ethyl ester.[4][5] This bifunctional, macromolecular photoinitiator belongs to the cleavage-type (Type I) class of photoinitiators, which generate free radicals through unimolecular bond cleavage upon irradiation.[6]

Identifier	Value
IUPAC Name	2-[2-(2-oxo-2-phenylacetyl)oxyethoxy]ethyl 2-oxo-2-phenylacetate[1][2][3]
Synonyms	Photoinitiator 754, Omnirad 754, Benzeneacetic acid, alpha-oxo-, Oxydi-2,1-ethanediyl ester[6][7][8]
CAS Number	211510-16-6[1][6][7][9]
Molecular Formula	C20H18O7[1]
Molecular Weight	370.35 g/mol [1]

Physicochemical Properties

Irgacure 754 is a light yellow liquid at room temperature, offering excellent compatibility with a wide range of resin formulations.[2][6][7] Its physical state as a liquid facilitates easy incorporation into various systems.

Property	Value	Method
Appearance	Light yellow liquid[6][7]	Visual Inspection
Melting Point	< -22 °C[6][7]	Standard capillary method
Density	1.22 g/mL (at 20°C)[6][7]	ASTM D1475/D4052
Viscosity	84 mPa·s (at 20°C)[6][7]	Rotational Viscometer (e.g., Haake)
Refractive Index	1.540 - 1.545	Refractometer
Flash Point	226.1 ± 26.0 °C[1]	Closed-cup method
Boiling Point	516.1 ± 35.0 °C (at 760 mmHg)[1]	Ebulliometer

Spectral Properties

The photoinitiating capability of **Irgacure 754** is dictated by its absorption of UV light. Its UV-Vis absorption spectrum in methanol exhibits characteristic peaks that are crucial for its function.

Property	Value	Method
UV/VIS Absorption Maxima (in Methanol)	255 nm, 325 nm[2][6][7]	UV-Vis Spectrophotometry
Transmittance @ 425 nm (10g/100ml Toluene)	≥ 40.0 %	Spectrophotometer
Transmittance @ 450 nm (10g/100ml Toluene)	≥ 94.0 %	Spectrophotometer
Transmittance @ 500 nm (10g/100ml Toluene)	≥ 98.0 %	Spectrophotometer

Experimental Protocols

Determination of Physical Properties

Density: The density of liquid photoinitiators like **Irgacure 754** is typically determined using a pycnometer or a digital density meter according to standard methods such as ASTM D1475 or ASTM D4052. The method involves accurately measuring the mass of a known volume of the liquid at a controlled temperature (e.g., 20°C).

Viscosity: The dynamic viscosity is measured using a rotational viscometer, such as a Haake viscometer, at a specified temperature (e.g., 25°C). The ASTM D7042 standard, which describes the use of a Stabinger viscometer, is also a relevant method for determining the dynamic viscosity of liquids. The instrument measures the torque required to rotate a spindle at a constant speed in the liquid, from which the viscosity is calculated.

UV-Vis Absorption Spectroscopy

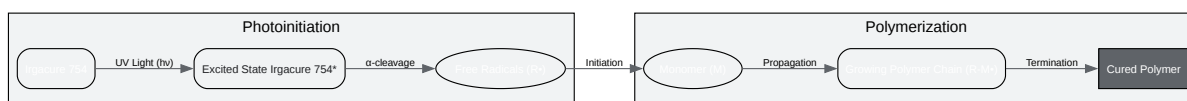
The UV-Vis absorption spectrum is crucial for understanding the wavelengths of light that will be effective in activating the photoinitiator.

Methodology:

- **Sample Preparation:** A dilute solution of **Irgacure 754** is prepared in a UV-transparent solvent, typically methanol or acetonitrile, at a known concentration.
- **Instrumentation:** A dual-beam UV-Vis spectrophotometer is used.
- **Measurement:** A cuvette containing the pure solvent is used as a reference (blank). The absorbance of the sample solution is then measured over a range of wavelengths (e.g., 200-500 nm).
- **Analysis:** The resulting spectrum is plotted as absorbance versus wavelength, and the wavelengths of maximum absorbance (λ_{max}) are identified.

Photoinitiation Mechanism

Irgacure 754 functions as a Type I photoinitiator. Upon absorption of UV radiation, the molecule undergoes homolytic cleavage of the carbon-carbon bond between the carbonyl group and the adjacent phenyl group, generating two free radical fragments. These free radicals then initiate the polymerization of monomer and oligomer chains, leading to the rapid curing of the formulation.



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Caption: Photoinitiation and polymerization process using **Irgacure 754**.

Applications

Irgacure 754 is a versatile photoinitiator employed in a wide array of UV curing applications where performance and aesthetic qualities are critical.

- **Coatings:** It is used in clear coats for plastics and wood, including top coats for PVC floors and wood parquets.[5] Its low yellowing properties make it ideal for applications where color stability is important.[1]
- **Inks:** In the printing industry, it is a key component in UV-curable inks, enabling rapid drying times and excellent adhesion to various substrates.[1]
- **Adhesives:** UV-curable adhesives formulated with **Irgacure 754** provide rapid bonding for applications in electronics, optics, and medical devices.[1]
- **3D Printing:** It plays a crucial role in stereolithography (SLA) and digital light processing (DLP) by facilitating the layer-by-layer curing of liquid resins.[2]

Safety and Handling

Irgacure 754 is a chemical substance and should be handled in accordance with its Safety Data Sheet (SDS). Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. It is classified as a skin sensitizer and may cause an allergic skin reaction. Good laboratory practices and adequate ventilation are essential when handling this product.

Conclusion

Irgacure 754 is a high-performance liquid photoinitiator with a well-defined chemical structure and a favorable set of physical and spectral properties. Its efficiency in initiating photopolymerization, coupled with its low odor, low emission, and minimal yellowing characteristics, makes it a valuable component in a wide range of UV-curable formulations. A thorough understanding of its properties and the experimental methods for their characterization is essential for researchers and professionals working to develop advanced materials and processes in the field of UV curing.

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References

- 1. specialchem.com [specialchem.com]
- 2. penpoly.com [penpoly.com]
- 3. mychem.ir [mychem.ir]
- 4. ulprospector.com [ulprospector.com]
- 5. Standard Test Method for Density of Liquid Coatings, Inks, and Related Products | Standards Incorporated by Reference (SIBR) [sibr.nist.gov]
- 6. specialchem.com [specialchem.com]
- 7. Omnirad 754 - IGM Resins - Photoinitiator - Blends & Combinations [knowde.com]
- 8. image.yclmall.com [image.yclmall.com]
- 9. IGM RESINS : RAW MATERIAL FOR UV, LED, EB ENERGY CURING [igmrresins.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Irgacure 754: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1510731#irgacure-754-chemical-properties-and-structure]

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